

Application Notes and Protocols: Thiomorpholine in Agrochemical Formulations

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Compound of Interest

Compound Name: *Thiomorpholine*

Cat. No.: *B091149*

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Introduction

Thiomorpholine, a heterocyclic compound, and its derivatives are recognized for their versatile applications in various fields, including the agrochemical sector. While primarily utilized as a core structural component in the synthesis of fungicidally active molecules, its broader application in formulations as a solvent, adjuvant, or safener is not extensively documented in publicly available scientific literature. These application notes focus on the established role of **thiomorpholine** derivatives as fungicides, providing an overview of their biological activity, and presenting exemplary protocols for their formulation and efficacy testing.

I. Thiomorpholine Derivatives as Fungicidal Active Ingredients

The primary application of the **thiomorpholine** scaffold in agrochemicals is in the development of novel fungicides. The morpholine ring is a key component in several commercial fungicides, and by extension, its thio-analog, **thiomorpholine**, has been investigated for similar properties. Research has demonstrated that incorporating a **thiomorpholine** moiety into various molecular structures can lead to compounds with significant fungicidal activity against a range of plant pathogens.

Data Presentation: Fungicidal Activity of Thiomorpholine Derivatives

The following table summarizes the in-vitro fungicidal activity of selected **thiomorpholine**-containing compounds against the plant pathogen *Botrytis cinerea*, a common target for fungicide development.

Compound ID	Structure	Target Fungus	EC50 (mg/L)	Reference
T-1	{2-methyl-5-[4-(trifluoromethyl)phenyl]thiazol-4-yl}(thiomorpholin-4-yl)methanone	<i>Botrytis cinerea</i>	15.6[1]	[1]
T-2	--INVALID-LINK--methanone (for comparison)	<i>Botrytis cinerea</i>	19.6[1]	[1]
Hymexazol	Commercial Fungicide (for comparison)	<i>Botrytis cinerea</i>	>19.6[1]	

Note: EC50 represents the concentration of the compound that inhibits 50% of the fungal growth. A lower EC50 value indicates higher fungicidal activity.

II. Experimental Protocols

The following sections provide generalized, exemplary protocols for the formulation and testing of agrochemicals containing **thiomorpholine** derivatives. These are intended as a starting point for formulation development, and specific parameters will need to be optimized for each active ingredient and intended application.

A. Protocol for Preparation of an Emulsifiable Concentrate (EC) Formulation

Emulsifiable concentrates are liquid formulations where the active ingredient is dissolved in a solvent system along with emulsifiers. When diluted with water, they form a stable emulsion for spraying.

1. Objective: To prepare a stable Emulsifiable Concentrate (EC) formulation of a **thiomorpholine**-based fungicidal compound.

2. Materials:

- **Thiomorpholine**-based active ingredient (e.g., Compound T-1)
- Solvent: Aromatic hydrocarbon (e.g., Solvesso™ 100) or a blend of solvents.
- Emulsifier blend: A mix of anionic (e.g., calcium dodecylbenzene sulfonate) and non-ionic (e.g., alcohol ethoxylate) surfactants.
- Stabilizer (optional): e.g., epoxidized soybean oil.
- High-speed homogenizer or magnetic stirrer.
- Glass beakers and graduated cylinders.

3. Procedure:

- In a glass beaker, weigh the required amount of the solvent.
- Slowly add the pre-weighed **thiomorpholine**-based active ingredient to the solvent while stirring until it is completely dissolved. Gentle heating may be applied if necessary, but care must be taken to avoid degradation of the active ingredient.
- Add the pre-weighed emulsifier blend to the solution and mix thoroughly.
- If using, add the stabilizer and continue mixing until a homogenous solution is obtained.
- The final product is a clear, stable liquid.

4. Quality Control:

- Appearance: The concentrate should be a clear, homogenous liquid.
- Emulsion Stability: Dilute the EC with water at the intended application rate (e.g., 1:100) in a graduated cylinder. The emulsion should form spontaneously with minimal agitation and remain stable with no significant separation or creaming for at least 2 hours.

B. Protocol for Preparation of a Wettable Powder (WP) Formulation

Wettable powders are dry formulations that are mixed with water to form a suspension for spraying.

1. Objective: To prepare a Wettable Powder (WP) formulation of a **thiomorpholine**-based fungicidal compound.

2. Materials:

- **Thiomorpholine**-based active ingredient (solid).
- Wetting agent: e.g., sodium lauryl sulfate.
- Dispersing agent: e.g., sodium lignosulfonate.
- Carrier/filler: e.g., kaolin clay or silica.
- Air-jet mill or similar grinding equipment.
- Blender.

3. Procedure:

- Pre-grind the solid **thiomorpholine**-based active ingredient to a fine powder.
- In a blender, combine the weighed amounts of the active ingredient, wetting agent, dispersing agent, and carrier.
- Blend the components until a uniform mixture is achieved.
- For improved performance, pass the blended powder through an air-jet mill to achieve a very fine and uniform particle size.

4. Quality Control:

- Appearance: The final product should be a fine, free-flowing powder.
- Wettability: Measure the time it takes for a known amount of the powder to become completely wet when added to water without stirring. A short wetting time is desirable.
- Suspensibility: Prepare a suspension of the WP in water at the intended application rate. After a set time (e.g., 30 minutes), measure the amount of active ingredient that remains suspended. High suspensibility is crucial for uniform application.

C. Protocol for Efficacy Testing of Fungicidal Formulations (In-vitro)

This protocol describes a method to evaluate the efficacy of the prepared formulations against a target fungus.

1. Objective: To determine the EC50 of a **thiomorpholine**-based fungicidal formulation against a specific plant pathogen.

2. Materials:

- Prepared EC or WP formulation of the **thiomorpholine** derivative.
- Pure culture of the target fungus (e.g., *Botrytis cinerea*).
- Potato Dextrose Agar (PDA) or other suitable growth medium.
- Sterile petri dishes, pipettes, and spreader.
- Incubator.
- Spectrophotometer (optional, for liquid cultures).

3. Procedure:

- Prepare a stock solution of the fungicidal formulation in sterile distilled water.
- Create a series of dilutions of the stock solution to achieve a range of concentrations.
- Incorporate the different concentrations of the fungicide into molten PDA before pouring it into petri dishes. Ensure thorough mixing.
- As a control, prepare PDA plates with no fungicide.
- Once the agar has solidified, inoculate the center of each plate with a small plug of the fungal culture.
- Incubate the plates at the optimal temperature for the growth of the fungus.
- After a set incubation period (e.g., 5-7 days), measure the diameter of the fungal colony on each plate.
- Calculate the percentage of growth inhibition for each concentration compared to the control.
- Determine the EC50 value by plotting the percentage of inhibition against the logarithm of the concentration and fitting a dose-response curve.

D. Protocol for Formulation Stability Testing

Stability testing is crucial to ensure the formulation maintains its physical and chemical properties over time. The following is a simplified protocol based on OECD guidelines.

1. Objective: To assess the storage stability of the prepared agrochemical formulation.

2. Materials:

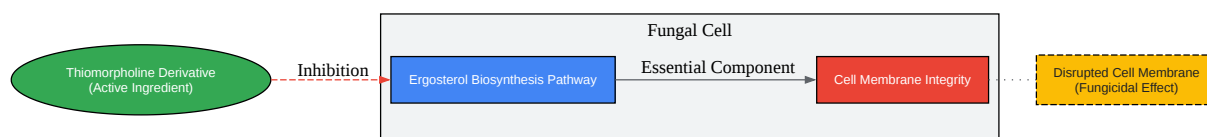
- Prepared and packaged agrochemical formulation.
- Controlled temperature and humidity chambers.

- Analytical equipment for quantifying the active ingredient (e.g., HPLC).
- Equipment for testing physical properties (e.g., viscometer, particle size analyzer).

3. Procedure:

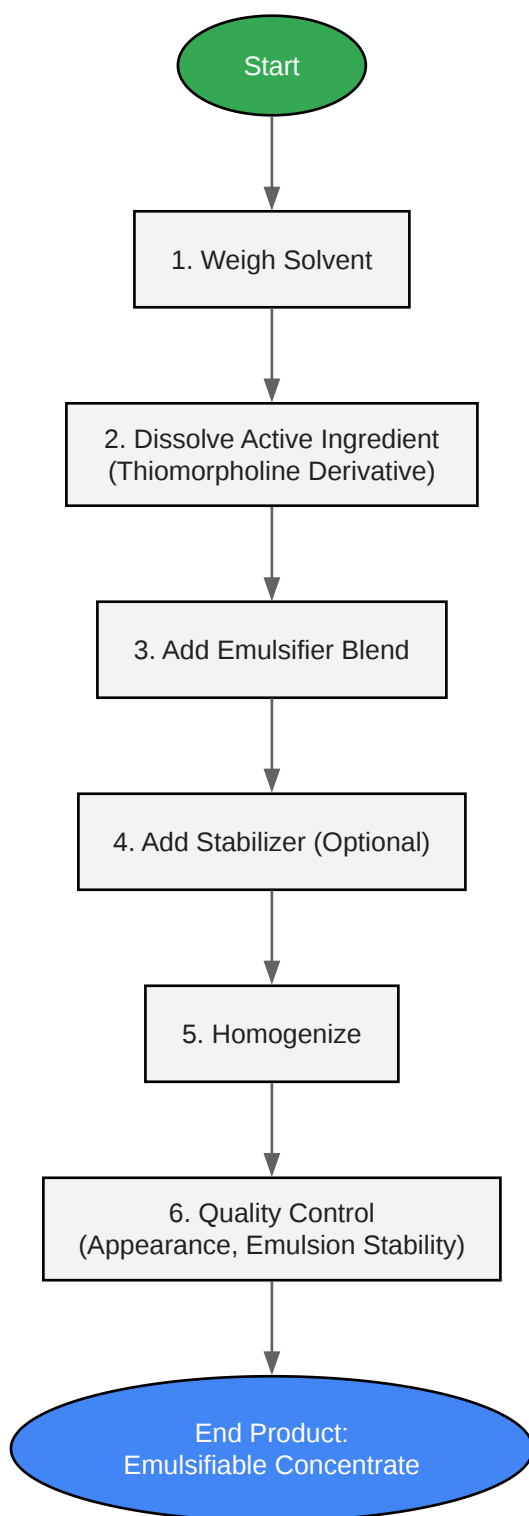
- Initial Analysis (Time 0): Analyze the freshly prepared formulation for the concentration of the active ingredient and its key physical properties (e.g., pH, viscosity, emulsion/suspension stability, particle size).
- Accelerated Storage: Store samples of the formulation at an elevated temperature (e.g., 54°C for 14 days, as a common screening method).
- Real-Time Storage: Store samples under ambient and, if necessary, refrigerated conditions for an extended period (e.g., up to 2 years).
- Periodic Analysis: At specified intervals (e.g., after 14 days for accelerated storage; 3, 6, 12, 18, and 24 months for real-time storage), withdraw samples and re-analyze for active ingredient concentration and physical properties.
- Evaluation: Compare the results with the initial analysis. The formulation is considered stable if the active ingredient concentration and physical properties remain within predefined specifications.

III. Mandatory Visualizations



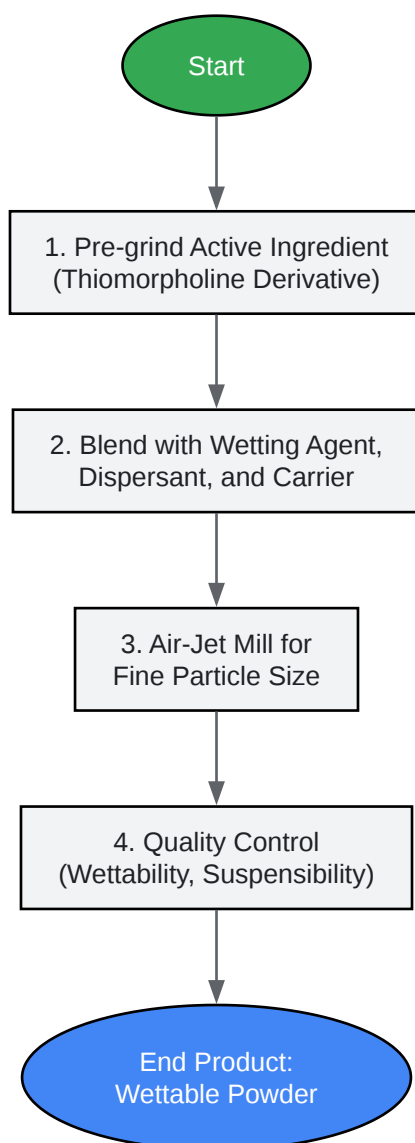
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Caption: Hypothetical mode of action for a **thiomorpholine**-based fungicide.



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Caption: Workflow for Emulsifiable Concentrate (EC) formulation.



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Caption: Workflow for Wettable Powder (WP) formulation.

IV. Application of Thiomorpholine as a Safener, Adjuvant, or Solvent

Despite extensive searches of scientific databases and patent literature, there is a notable lack of direct evidence supporting the use of **thiomorpholine** itself as a commercial herbicide safener, adjuvant, or primary solvent in agrochemical formulations. While structurally similar compounds are used in these roles, the specific application of **thiomorpholine** for these purposes is not well-documented. Therefore, detailed application notes and protocols for these

uses cannot be provided at this time. Research in this area may reveal future potential, but for now, the primary role of **thiomorpholine** in agrochemicals remains as a key structural component of certain active ingredients.

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References

- 1. arec.vaes.vt.edu [arec.vaes.vt.edu]
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